

Application of Vanadium-Titanium Oxides in Gas Sensing Technologies: Application Notes and Protocols

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Compound of Interest

Compound Name: Vanadium-titanium

Cat. No.: B8517020

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Introduction

Vanadium-titanium oxide (V-Ti-O) composites have emerged as promising materials in the field of gas sensing due to their unique electronic and catalytic properties. The incorporation of vanadium oxide into the titanium dioxide matrix allows for the tuning of band gaps, enhancement of surface reactivity, and improvement of charge transfer characteristics, leading to superior sensing performance compared to their single-component counterparts. These materials are particularly noted for their sensitivity towards a variety of gases, including hazardous industrial pollutants and volatile organic compounds (VOCs). This document provides detailed application notes and experimental protocols for the synthesis, fabrication, and characterization of V-Ti-O based gas sensors.

Data Presentation: Gas Sensing Performance

The performance of **vanadium-titanium** oxide-based gas sensors is influenced by factors such as the composition, morphology, operating temperature, and the target gas. The following table summarizes the quantitative data from various studies to provide a comparative overview.

Target Gas	Sensor Material	Concentration	Operating Temperature (°C)	Response	Response Time	Recovery Time	Reference
SO ₂	V ₂ O ₅ doped TiO ₂ nanopaper	100 ppm	Not Specified	~22.6	9 s	14 s	[1]
Oxygen	VO _x /TiO ₂ nanoflakelets	100 ppm	150-500	35 times higher than VO _x	3-5 s	7-9 s	[2]
Ethanol	TiO ₂ /Ag ₀ .35V ₂ O ₅ nanoheterostructures	Not Specified	Not Specified	9 times higher than pure TiO ₂	-	-	[3]
CO	V-added (10 at.%) titania thick film	100 ppm	300-450	-	-	-	[4][5]
C ₆ H ₆	V-added (10 at.%) titania thick film	10 ppm	300-450	-	-	-	[4][5]
C ₃ H ₆	V-added (10 at.%) titania thick film	100 ppm	300-450	-	-	-	[4][5]
NH ₃	Ti ₈ O ₁₅ and	12.5-100 ppm	210	1-7%	2 min	8 min	

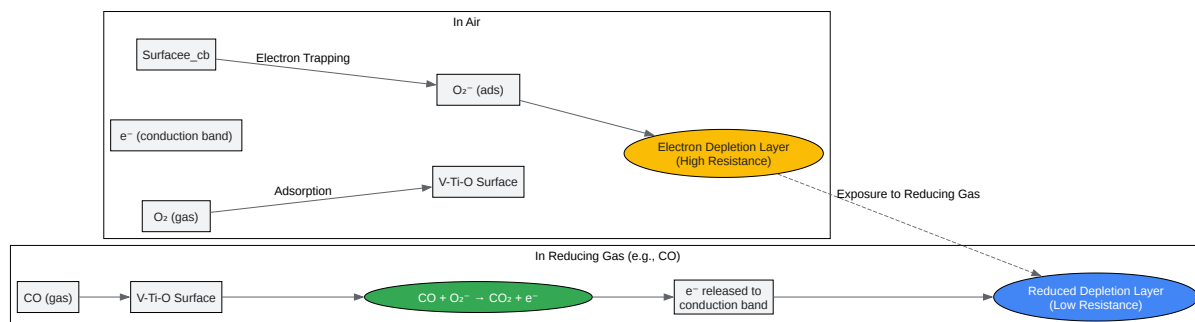
Ti9O17
mixture

H2	TiOx-NiO	100 ppm	250	17	2 min	-
NO2	TiOx-NiO	100 ppm	250	16	2 min	-
H2	β -Ti3O5	50 ppm	150	11%	-	-

Mandatory Visualization

Gas Sensing Mechanism

The gas sensing mechanism of n-type semiconductor oxides like V-Ti-O is primarily based on the change in electrical resistance upon interaction with target gases. In an air atmosphere, oxygen molecules adsorb on the sensor surface and capture free electrons from the conduction band, forming a depletion layer and increasing the sensor's resistance. When exposed to a reducing gas, the gas molecules react with the adsorbed oxygen species, releasing the trapped electrons back into the conduction band, which decreases the resistance.

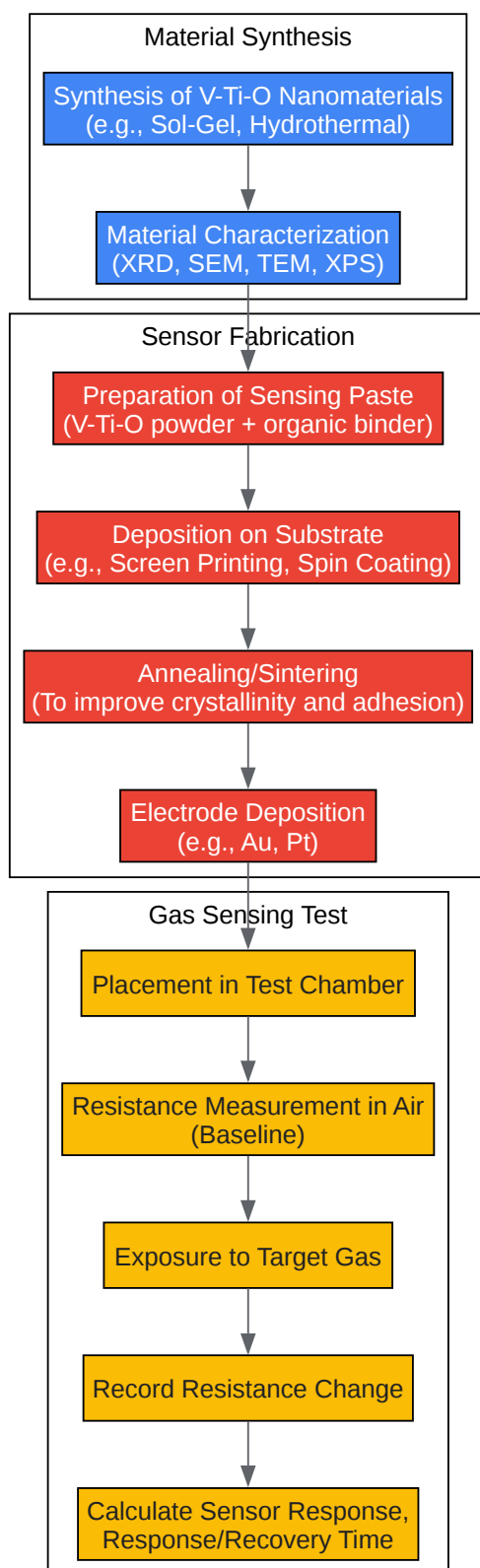


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Caption: Gas sensing mechanism of an n-type V-Ti-O semiconductor sensor.

Experimental Workflow: Sensor Fabrication and Testing

The fabrication of a V-Ti-O based gas sensor involves the synthesis of the sensing material, followed by the construction of the sensor device and subsequent testing of its gas sensing properties.

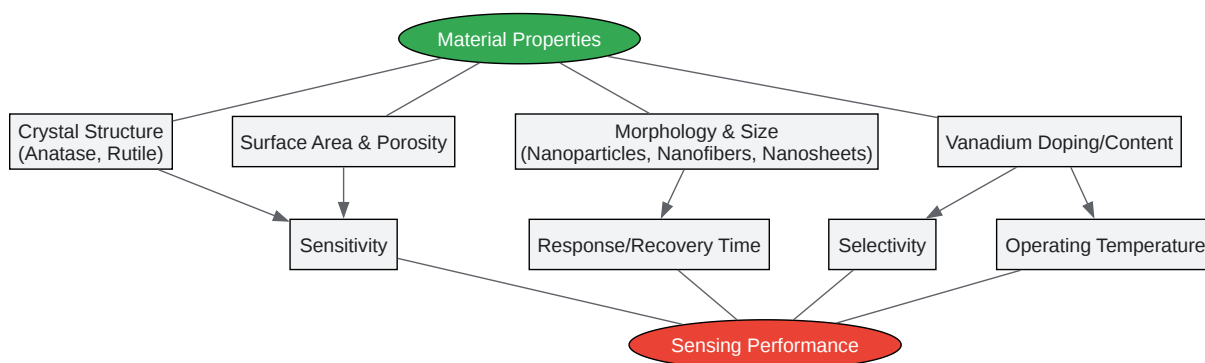


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Caption: A typical experimental workflow for V-Ti-O gas sensor fabrication and testing.

Logical Relationship: Material Properties vs. Sensing Performance

The gas sensing performance of V-Ti-O materials is intrinsically linked to their physicochemical properties. Optimizing these properties is key to developing high-performance gas sensors.



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